A Spectroscopic Guide to Tritetradecyl Borate: Characterization and Analysis

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Compound of Interest

Compound Name:	*Tritetradecyl Borate*
CAS No.:	*23162-15-4*
Cat. No.:	*B1585530*

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Introduction: The Molecular Landscape of Tritetradecyl Borate

Tritetradecyl borate, a trialkyl borate ester, is a compound of increasing interest in materials science and organic synthesis. Its molecular architecture, comprising a central boron atom bonded to three tetradecyloxy groups, imparts unique chemical and physical properties. As with any specialty chemical, particularly in fields like drug development and advanced materials, rigorous characterization is paramount to ensure purity, confirm identity, and understand its behavior in various applications. This guide provides an in-depth exploration of the spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—as applied to the comprehensive analysis of **tritetradecyl borate**. We will delve into the theoretical underpinnings of the expected spectral data, present detailed experimental protocols, and offer insights into the interpretation of the results, grounded in established scientific principles.

Synthesis of Tritetradecyl Borate: A Green Chemistry Approach

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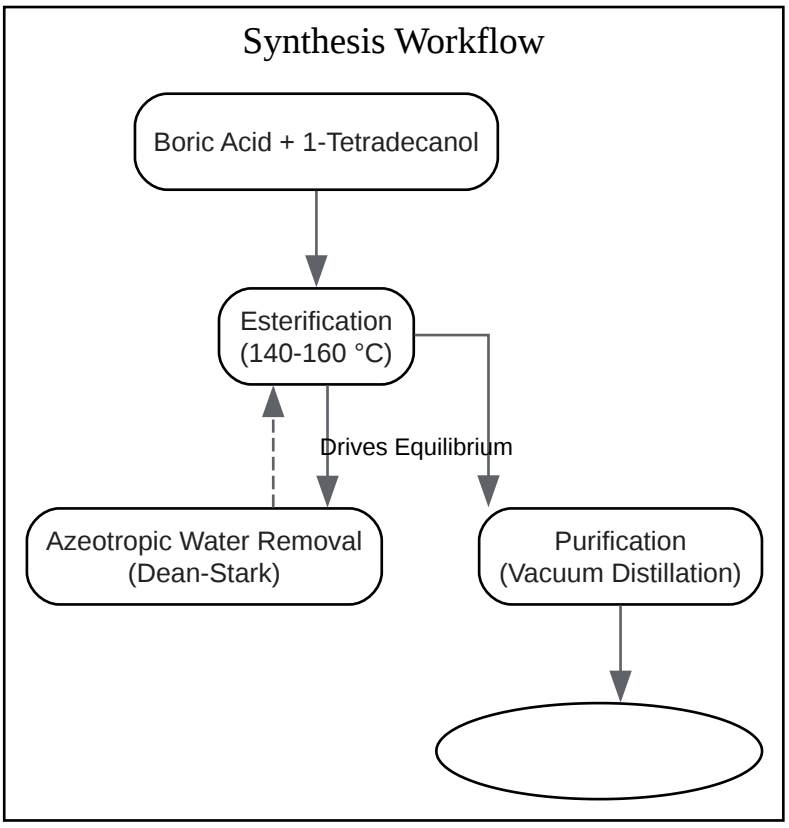
The synthesis of **tritetradecyl borate** is typically achieved through the direct esterification of boric acid with 1-tetradecanol. This reaction is a prime example of green chemistry, as it can be performed without the need for harsh catalysts or solvents.[1]

Experimental Protocol: Synthesis of **Tritetradecyl Borate**

- Reactant Preparation: In a round-bottom flask equipped with a Dean-Stark apparatus and a condenser, combine boric acid (1 molar equivalent) and 1-tetradecanol (3 molar equivalents).
- Reaction Setup: The flask is heated in a heating mantle with gentle stirring. The reaction temperature is gradually increased to and maintained at approximately 140-160 °C.
- Water Removal: The esterification reaction produces water as a byproduct. The water is removed azeotropically with the excess 1-tetradecanol and collected in the Dean-Stark trap. The reaction is driven to completion by the continuous removal of water.
- Monitoring the Reaction: The reaction progress is monitored by observing the amount of water collected in the Dean-Stark trap. The reaction is considered complete when no more water is produced.
- Purification: After the reaction is complete, the excess 1-tetradecanol can be removed under reduced pressure (vacuum distillation) to yield the crude **tritetradecyl borate**. Further purification can be achieved by vacuum distillation or recrystallization from a suitable solvent if necessary.

The following diagram illustrates the workflow for the synthesis of **tritetradecyl borate**.

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Caption: Synthesis workflow for **tritetradecyl borate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unraveling the Molecular Skeleton

NMR spectroscopy is an indispensable tool for the structural elucidation of **tritetradecyl borate**, providing detailed information about the hydrogen, carbon, and boron environments within the molecule.

^{11}B NMR Spectroscopy

^{11}B NMR is the most direct method for characterizing the boron center in borate esters. For trialkyl borates, the boron atom is in a trigonal planar, three-coordinate environment, which results in a characteristic chemical shift.

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- Predicted Chemical Shift: The ^{11}B chemical shift for **tritetradecyl borate** is expected to be in the range of δ +17 to +19 ppm relative to the standard $BF_3 \cdot OEt_2$. This downfield shift is indicative of a three-coordinate boron atom.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **tritetradecyl borate** is dominated by the signals from the three long alkyl chains. The chemical shifts are influenced by the electronegative oxygen atom.

- Predicted ^{1}H NMR Data:

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
$O-CH_2-(CH_2)_{12}-CH_3$	~ 3.8 - 4.0	Triplet (t)	6H
$O-CH_2-CH_2-(CH_2)_{11}-CH_3$	~ 1.6 - 1.7	Quintet (quin)	6H
$O-(CH_2)_2-(CH_2)_{10}-CH_2-CH_3$	~ 1.2 - 1.4	Multiplet (m)	~60H
$O-(CH_2)_{12}-CH_2-CH_3$	~ 1.2 - 1.4	Multiplet (m)	6H
$O-(CH_2)_{13}-CH_3$	~ 0.8 - 0.9	Triplet (t)	9H

- Causality Behind Predictions: The methylene group directly attached to the oxygen ($O-CH_2$) is the most deshielded due to the inductive effect of the oxygen atom, hence its downfield chemical shift. The signals for the bulk of the methylene groups in the long alkyl chain overlap to form a broad multiplet. The terminal methyl group (CH_3) is the most shielded and appears at the highest field.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides complementary information to the ^{1}H NMR, with a distinct signal for each carbon atom in a unique electronic environment.

- Predicted ^{13}C NMR Data:

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Carbon	Predicted Chemical Shift (δ, ppm)
CH_3-$(CH_2)_{13}$-O-	~ 14
CH_3-CH_2-$(CH_2)_{12}$-O-	~ 23
Bulk -$(CH_2)_n$-	~ 29 - 30
HO-CH_2-CH_2-$(CH_2)_{11}$-CH_3	~ 32
HO-CH_2-$(CH_2)_{12}$-CH_3	~ 61

- Expert Insight: The carbon atom directly bonded to the oxygen (HO-CH_2) is significantly deshielded and appears at the lowest field. The chemical shifts of the other carbons in the alkyl chain are similar to those in long-chain alkanes.

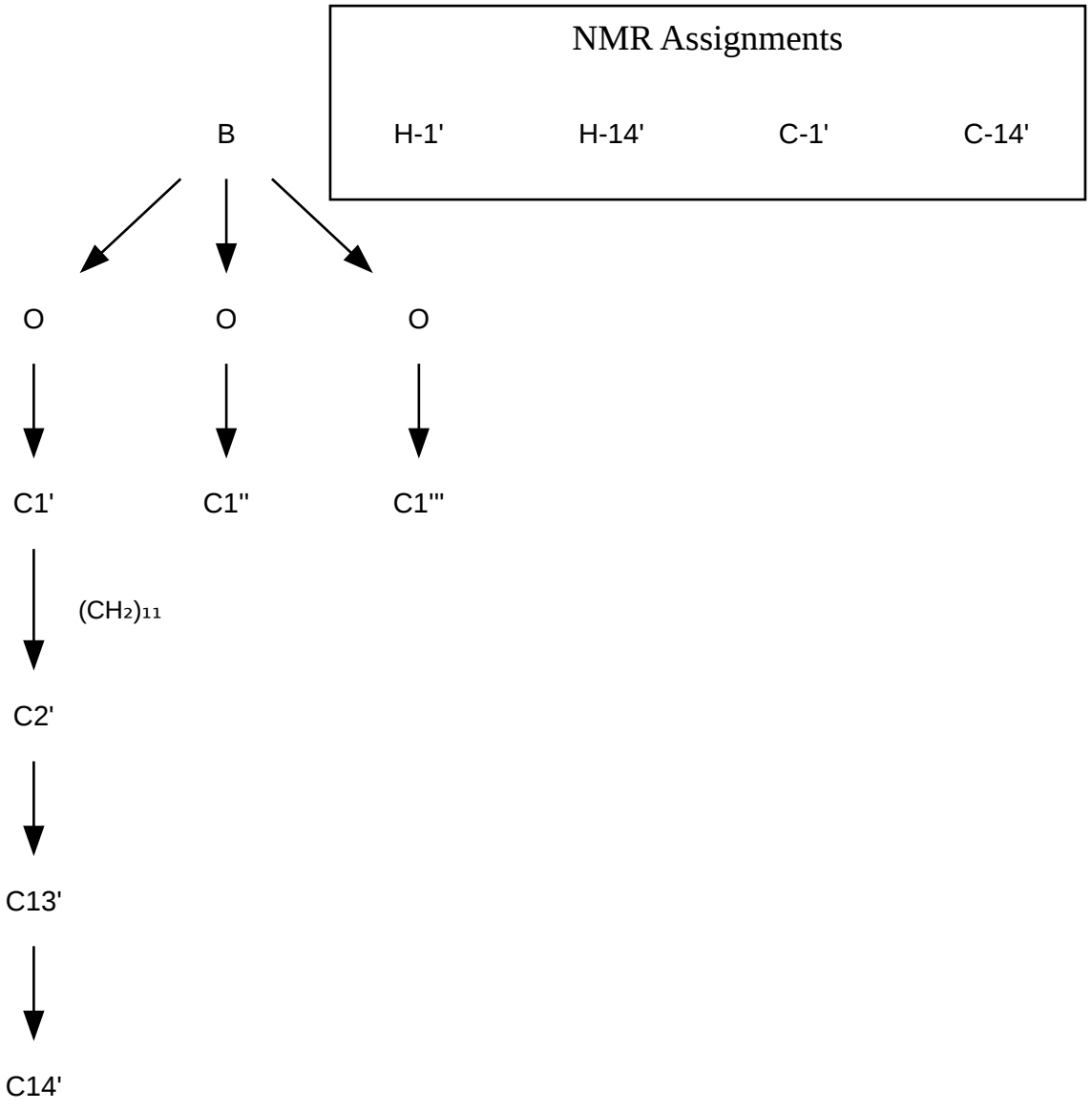
Experimental Protocol: NMR Analysis

- Sample Preparation:
  - Dissolve 10-20 mg of **tritetradecyl borate** in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, C_6D_6) in a clean, dry vial. Anhydrous solvents are crucial to prevent hydrolysis of the borate ester.
  - Transfer the solution to a 5 mm NMR tube. For ^{11}B NMR, the use of quartz NMR tubes is highly recommended to avoid the broad background signal from borosilicate glass.
- Instrument Setup:
  - Acquire spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
  - For ^{1}H and ^{13}C NMR, standard acquisition parameters can be used.
  - For ^{11}B NMR, use a boron-specific probe or a broadband probe tuned to the ^{11}B frequency. A reference standard such as $BF_3{\cdot}OEt_2$ should be used.
- Data Processing:

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- Process the acquired Free Induction Decay (FID) with appropriate window functions and Fourier transform.
- Phase and baseline correct the spectra.
- Calibrate the chemical shift scale using the residual solvent peak (for ^{1}H and ^{13}C) or the external standard (for ^{11}B).

The molecular structure of **tritetradecyl borate** with key atoms labeled for NMR assignment is shown below.



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Caption: Structure of **tritetradecyl borate** with numbering for NMR.

Infrared (IR) Spectroscopy: Probing Functional Groups and Vibrational Modes

IR spectroscopy is a rapid and effective technique for identifying the key functional groups present in **tritetradecyl borate**. The spectrum is expected to be characterized by strong absorptions from the B-O and C-H bonds.

- Predicted IR Absorption Bands:

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
B-O Asymmetric Stretch	~ 1350 - 1450	Strong, Broad
C-O Stretch	~ 1100 - 1250	Strong
C-H Asymmetric Stretch (CH_3, CH_2)	~ 2950 - 2960	Strong
C-H Symmetric Stretch (CH_3, CH_2)	~ 2850 - 2870	Strong
C-H Bend (CH_2)	~ 1465	Medium
C-H Bend (CH_3)	~ 1375	Medium

- Authoritative Grounding: The strong, broad absorption band in the 1350-1450 cm^{-1} region is a hallmark of the B-O asymmetric stretching vibration in trigonal borate esters.[2] The C-H stretching and bending vibrations are characteristic of the long alkyl chains.[3]

Experimental Protocol: IR Analysis

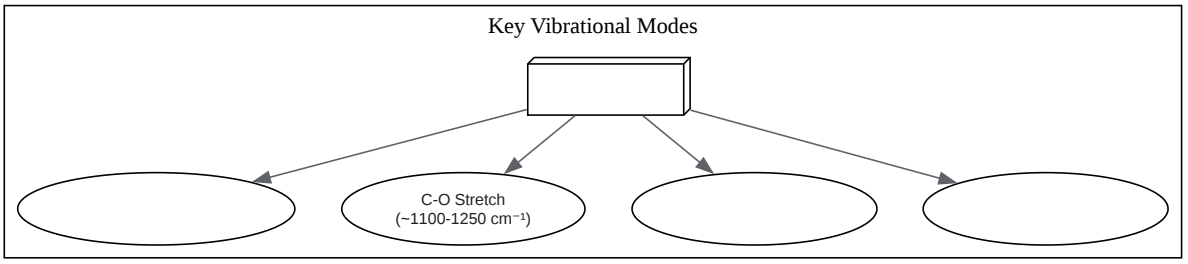
- Sample Preparation:

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- Neat Liquid/Melt: If **tritetradecyl borate** is a liquid or a low-melting solid at room temperature, a spectrum can be obtained by placing a small drop of the sample between two salt plates (e.g., NaCl or KBr) to form a thin film.
- Solution: Alternatively, dissolve the sample in a suitable solvent that has minimal IR absorption in the regions of interest (e.g., CCl_4 or CS_2). The solution is then placed in a liquid transmission cell.

- Instrument Setup:
  - Acquire the spectrum using a Fourier Transform Infrared (FTIR) spectrometer.
  - Record a background spectrum of the empty salt plates or the solvent-filled cell.
  - Record the sample spectrum.
- Data Processing:
  - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

The diagram below illustrates the key vibrational modes in **tritetradecyl borate**.



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Caption: Key IR vibrational modes of **tritetradecyl borate**.

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Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique for determining the molecular weight of **tritetradecyl borate** and for obtaining structural information from its fragmentation pattern.

- Predicted Molecular Ion: The molecular formula of **tritetradecyl borate** is $C_{42}H_{87}BO_3$. The calculated monoisotopic mass is approximately 650.67 g/mol . The mass spectrum should show a molecular ion peak ($[M]^+$) at this m/z value. The presence of boron will give a characteristic isotopic pattern for the molecular ion and its fragments, with the two major isotopes being ^{11}B (80.1%) and ^{10}B (19.9%).
- Predicted Fragmentation Pattern: Electron ionization (EI) is a common technique that will likely induce fragmentation of the **tritetradecyl borate** molecule. Key fragmentation pathways are expected to include:
  - Loss of an alkyl chain: Cleavage of a C-O bond to lose a tetradecyl radical ($\bullet C_{14}H_{29}$), resulting in a fragment at $[M - 197]^+$.
  - Loss of a tetradecyloxy group: Cleavage of a B-O bond to lose a tetradecyloxy radical ($\bullet OC_{14}H_{29}$), resulting in a fragment at $[M - 213]^+$.
  - Fragmentation of the alkyl chain: A series of peaks separated by 14 Da (CH_2) due to the fragmentation of the long alkyl chains.[4]
- Predicted Key Fragments:

Fragment	Predicted m/z
$[M]^+$	~ 650.7
$[M - C_{14}H_{29}]^+$	~ 453.4
$[M - OC_{14}H_{29}]^+$	~ 437.4
$[B(OC_{14}H_{29})_2]^+$	~ 437.4
$[C_{14}H_{29}]^+$	~ 197.2

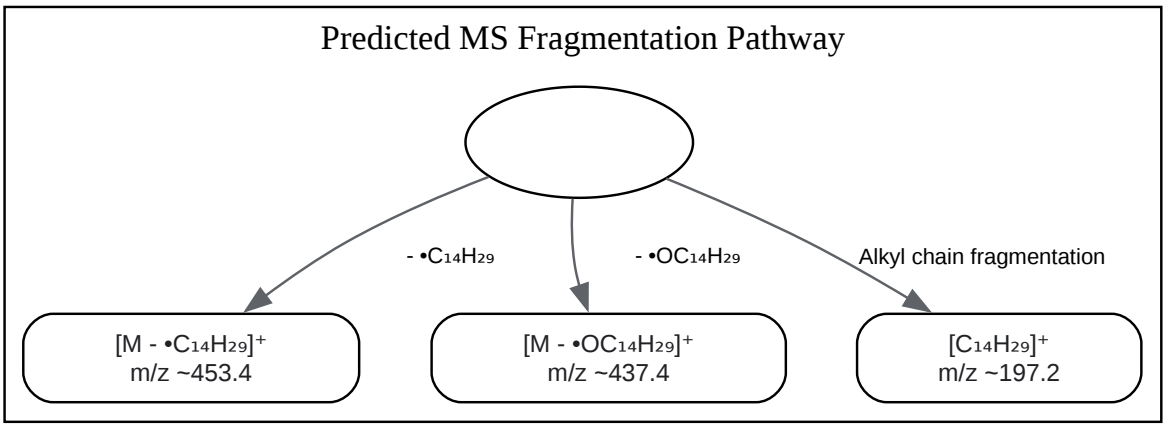
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Experimental Protocol: MS Analysis

- Sample Introduction:
  - Gas Chromatography-Mass Spectrometry (GC-MS): Due to its volatility, **tritetradecyl borate** can be analyzed by GC-MS.[5][6] A dilute solution of the sample in a volatile organic solvent (e.g., hexane or dichloromethane) is injected into the GC. The sample is vaporized and separated on a chromatographic column before entering the mass spectrometer.
  - Direct Infusion: For a quick analysis, a dilute solution of the sample can be directly infused into the mass spectrometer using an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source.
- Instrument Setup:
  - Ionization: Electron ionization (EI) is a common choice for GC-MS, while ESI or APCI are suitable for direct infusion.
  - Mass Analyzer: A quadrupole, time-of-flight (TOF), or Orbitrap mass analyzer can be used to separate the ions based on their mass-to-charge ratio.
- Data Acquisition:
  - Acquire data over a suitable mass range (e.g., m/z 50-800) to detect both the molecular ion and fragment ions.

The predicted fragmentation pathway of **tritetradecyl borate** is illustrated below.

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Caption: Predicted fragmentation of **tritetradecyl borate** in MS.

Conclusion: A Multi-faceted Approach to Characterization

The comprehensive characterization of **tritetradecyl borate** necessitates a multi-technique spectroscopic approach. ^{11}B NMR provides unequivocal confirmation of the borate ester functionality, while ^{1}H and ^{13}C NMR elucidate the structure of the alkyl chains. IR spectroscopy serves as a rapid and reliable method for identifying the key functional groups. Finally, mass spectrometry confirms the molecular weight and provides valuable structural information through fragmentation analysis. By integrating the data from these complementary techniques, researchers, scientists, and drug development professionals can confidently establish the identity, purity, and structural integrity of **tritetradecyl borate**, ensuring its suitability for its intended high-value applications.

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